

# An In-depth Technical Guide to 1-lodononane (CAS: 4282-42-2)

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**1-lodononane** (CAS number 4282-42-2) is a linear alkyl iodide that serves as a versatile reagent and building block in organic synthesis.[1] Its structure, consisting of a nine-carbon aliphatic chain terminating in an iodine atom, makes it a valuable precursor for the introduction of a nonyl group into a variety of molecular scaffolds. This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and safety considerations of **1-lodononane**, with a focus on its applications in research and drug development.

### **Physicochemical Properties**

**1-lodononane** is a colorless to pale yellow liquid with a characteristic odor.[1] It is largely insoluble in water but exhibits good solubility in common organic solvents such as ether and chloroform.[1] Many of its physical and chemical properties are well-documented and are summarized in the tables below.

## Table 1: Physical and Chemical Properties of 1lodononane



Property	Value	Reference
CAS Number	4282-42-2	[1][2][3][4][5][6]
Molecular Formula	C <sub>9</sub> H <sub>19</sub> I	[1][2][4][5][6]
Molecular Weight	254.15 g/mol	[2][3][4][5][6]
Appearance	Colorless to light yellow clear liquid	[1]
Density	1.288 g/mL at 25 °C	[2][5]
Boiling Point	107-108 °C at 8 mmHg	[2][5]
Melting Point	-20 °C	[2]
Flash Point	85 °C (closed cup)	[2][5]
Refractive Index (n20/D)	1.486 - 1.488	[2][5]
Solubility in Water	Insoluble	[2]
Solubility in Organic Solvents	Soluble in chloroform, methanol, ether	[1][2]
Vapor Pressure	0.0453 mmHg at 25°C	[2]

**Table 2: Chemical Identifiers** 

Identifier	Value	Reference
InChI	InChI=1S/C9H19I/c1-2-3-4-5- 6-7-8-9-10/h2-9H2,1H3	[1][3][5][6]
InChIKey	OGSJMFCWOUHXHN- UHFFFAOYSA-N	[1][3][5][6]
SMILES	CCCCCCCCI	[3][5]
EC Number	224-286-3	[5]
PubChem CID	20275	[6]

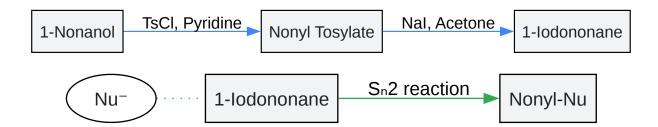


#### **Synthesis and Reactivity**

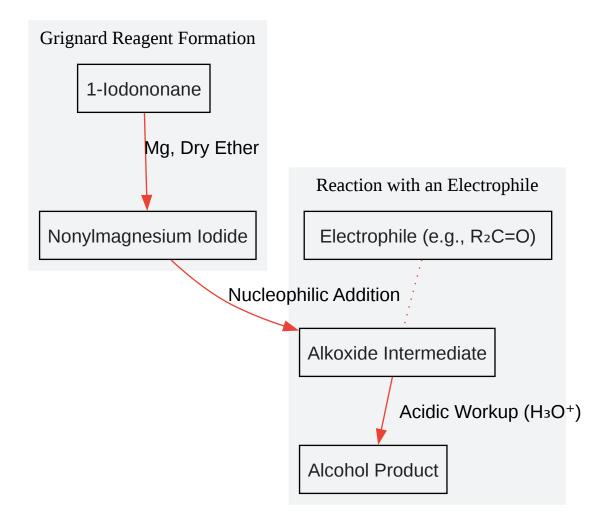
**1-lodononane** is typically synthesized from 1-nonanol, often through a Finkelstein-type reaction where a bromide or chloride is displaced by iodide. While a specific detailed protocol for its synthesis was not found in the immediate search, a general representation of this common synthetic route is provided below.

#### **General Synthesis of 1-Iodononane**

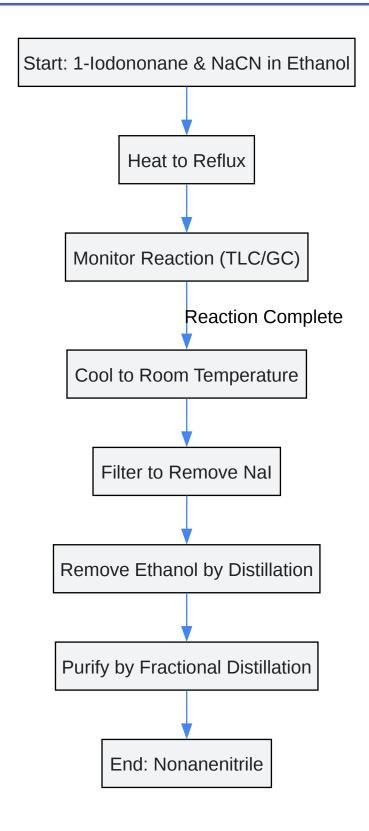
A common method for the preparation of **1-lodononane** involves the reaction of **1-**nonanol with an iodinating agent. A two-step procedure is often employed where the alcohol is first converted to a better leaving group, such as a tosylate, which is then displaced by iodide.



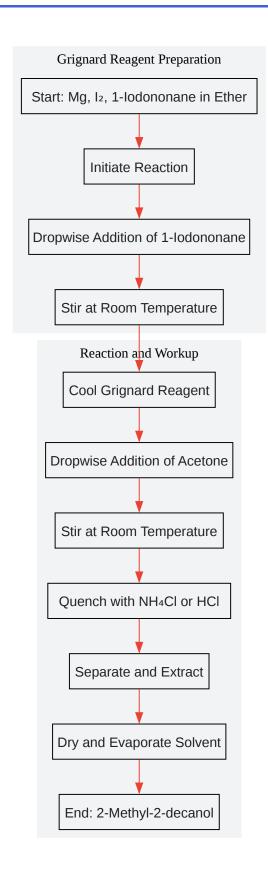












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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Iodononane (CAS: 4282-42-2)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046442#1-iodononane-cas-number-4282-42-2-information]

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